

Storage and handling of (S)-H8-BINAP technical grade

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Compound of Interest

Compound Name: (S)-H8-BINAP

Cat. No.: B150971

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An In-depth Technical Guide to the Storage and Handling of **(S)-H8-BINAP** Technical Grade

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the recommended procedures for the safe storage and handling of **(S)-H8-BINAP** technical grade. Adherence to these guidelines is crucial to ensure the material's integrity and the safety of laboratory personnel.

Product Information

(S)-H8-BINAP, with the full chemical name (S)-(-)-2,2'-

Bis(diphenylphosphino)-5,5',6,6',7,7',8,8'-octahydro-1,1'-binaphthyl, is a chiral phosphine ligand used in asymmetric catalysis. Its technical grade purity necessitates careful handling to avoid degradation and ensure experimental reproducibility.

Table 1: Chemical and Physical Properties of **(S)-H8-BINAP**

Property	Value
CAS Number	139139-93-8[1][2]
Molecular Formula	C44H40P2[3]
Molecular Weight	630.74 g/mol [1][3]
Appearance	Off-white to white powder[2][4]
Melting Point	207-208 °C[3]
Functional Group	Phosphine[1][2]

Storage Protocols

Proper storage of **(S)-H8-BINAP** is critical to prevent degradation from atmospheric oxygen and moisture. The following conditions are recommended for maintaining the quality of the technical grade material.

Table 2: Recommended Storage Conditions for **(S)-H8-BINAP**

Parameter	Recommendation	Rationale
Temperature	2-8 °C[4]	To minimize thermal degradation.
Atmosphere	Under inert gas (Nitrogen or Argon)[4]	To prevent oxidation of the phosphine groups.
Container	Tightly sealed, opaque container	To protect from air, moisture, and light.
Location	Dry, well-ventilated area	To avoid moisture and ensure a safe storage environment.

Handling Procedures

Due to its air-sensitive nature and potential for combustibility, **(S)-H8-BINAP** must be handled with appropriate precautions.

Personal Protective Equipment (PPE)

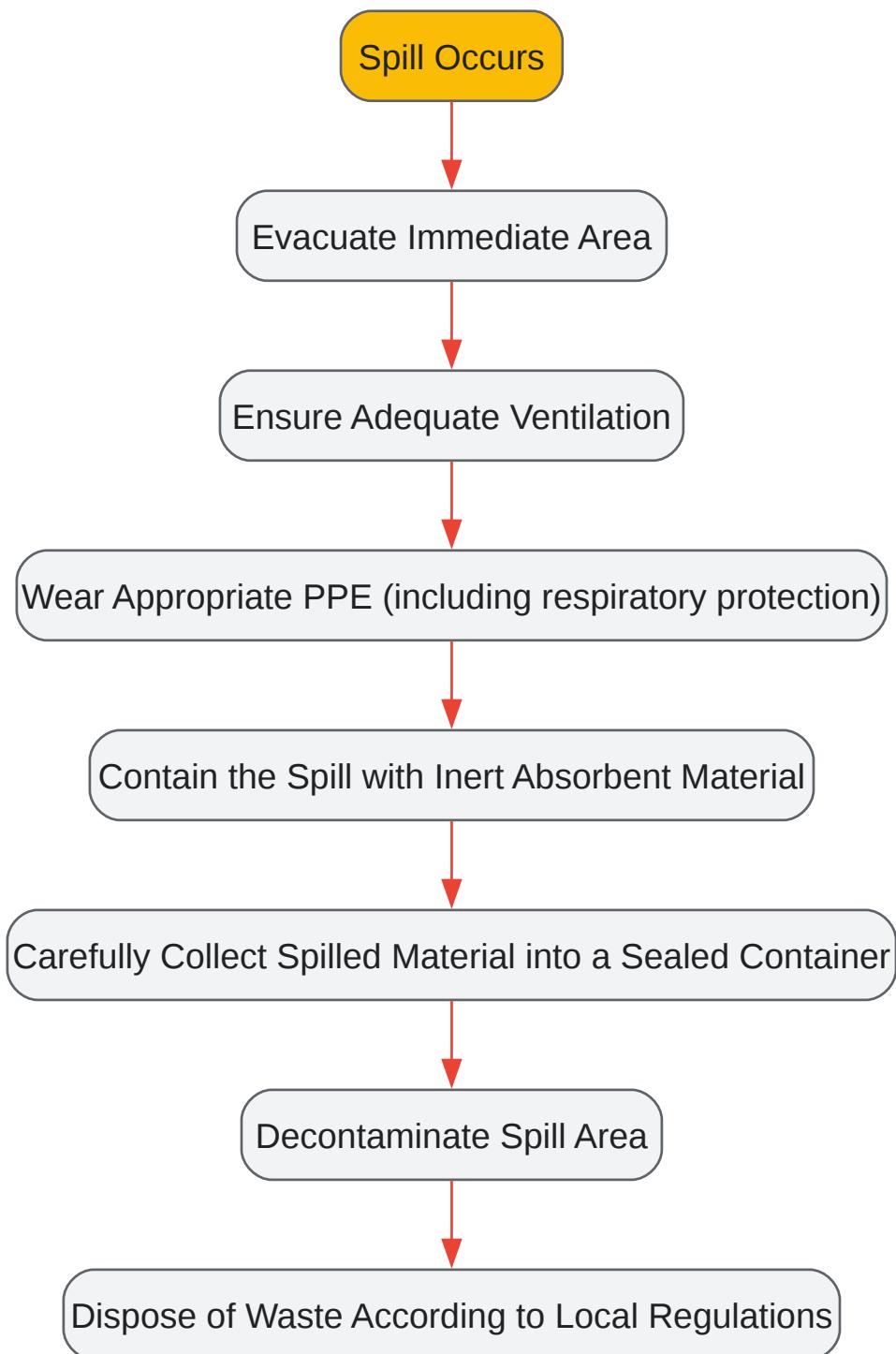
A minimum level of personal protective equipment should be worn at all times when handling **(S)-H8-BINAP**.

Table 3: Required Personal Protective Equipment (PPE)

Equipment	Specification
Eye Protection	Safety goggles with side protection
Hand Protection	Chemical-resistant gloves (e.g., nitrile)
Body Protection	Laboratory coat
Respiratory Protection	Use in a well-ventilated area or fume hood. If dust formation is likely, a particulate filter respirator (e.g., N95) is recommended. [5]

Safe Handling Workflow

The following workflow outlines the recommended procedure for handling **(S)-H8-BINAP** in a laboratory setting, particularly when transferring the solid.



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References

- 1. (S)-H8-BINAP technical grade 139139-93-8 [sigmaaldrich.com]
- 2. (S)-H8-BINAP technical grade 139139-93-8 [sigmaaldrich.com]
- 3. 139139-93-8 CAS MSDS ((S)-H8-BINAP) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. 139139-86-9 CAS MSDS ((R)-H8-BINAP) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. carlroth.com [carlroth.com]
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